

Personal protective equipment for handling 4-Hydroxy(carboxy-¹³C)benzoic acid

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Compound of Interest

Compound Name: 4-Hydroxy(carboxy-¹³C)benzoic acid

Cat. No.: B137942

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Essential Safety and Handling Guide for 4-Hydroxy(carboxy-¹³C)benzoic Acid

This guide provides crucial safety and logistical information for handling 4-Hydroxy(carboxy-¹³C)benzoic acid, tailored for researchers, scientists, and drug development professionals. The following procedures outline the necessary personal protective equipment (PPE), operational steps for safe handling, and proper disposal methods to ensure a secure laboratory environment.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure safety. The following table summarizes the required PPE for handling 4-Hydroxy(carboxy-¹³C)benzoic acid.

Body Part	Personal Protective Equipment	Specifications
Eyes/Face	Safety goggles with side protection or face shield	Must conform to EN 166 (EU) or OSHA 29 CFR 1910.133 standards. [1] [2] [3]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber)	Breakthrough time should be greater than 480 minutes. [4] Wear appropriate protective clothing to prevent skin exposure. [1] [5]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Required when dust is generated or if exposure limits are exceeded. [1] [6] Use in a well-ventilated area or under a fume hood. [5] [6] [7]

Operational and Disposal Plan

Adherence to a systematic workflow is critical for safety and to maintain the integrity of the experiment. The following step-by-step plan details the handling and disposal process.

I. Preparation and Handling:

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Engineering Controls: Ensure work is performed in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Donning PPE: Put on all required personal protective equipment as specified in the table above.
- Handling the Compound:
 - Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)[\[5\]](#)

- Minimize dust generation during handling.[\[5\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[5\]](#)

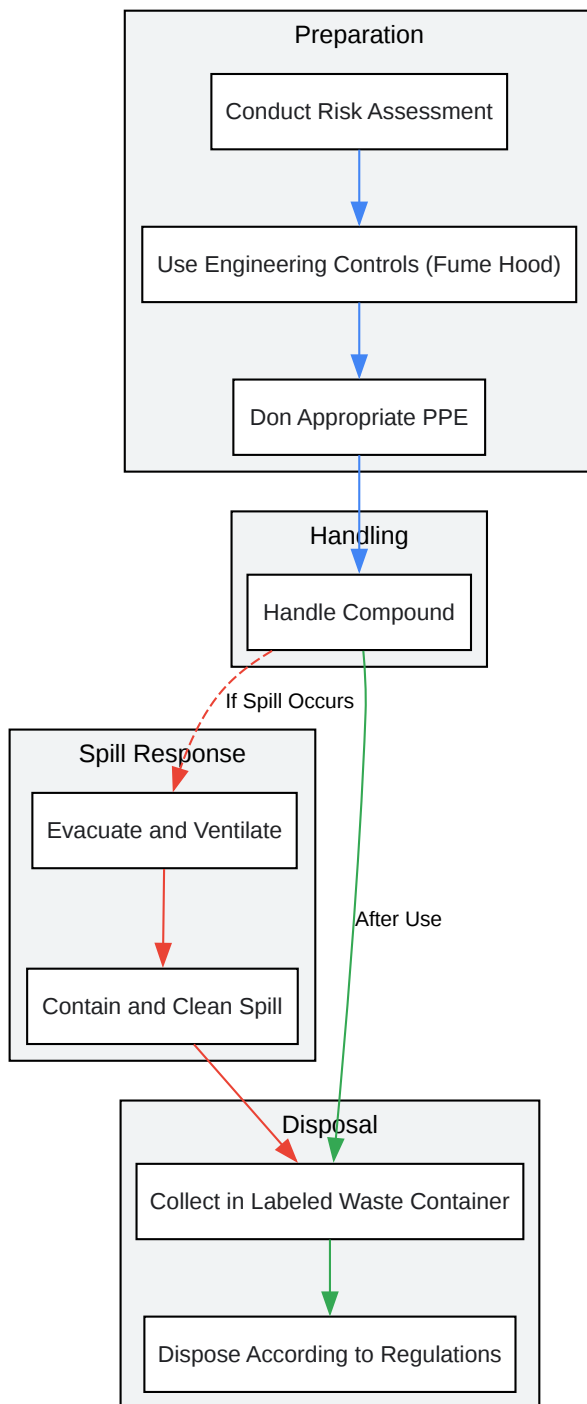
II. In Case of a Spill:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For a dry spill, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.

III. Disposal Plan:

- Waste Collection: All waste materials, including contaminated PPE and spilled material, must be collected in a designated and properly labeled hazardous waste container.
- Disposal Regulations: Dispose of the chemical waste in accordance with local, regional, and national environmental regulations.[\[6\]](#) Do not mix with other waste.[\[6\]](#)
- Container Disposal: Handle uncleaned, empty containers as you would the product itself.[\[6\]](#)

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of 4-Hydroxy(carboxy- ^{13}C)benzoic Acid[Click to download full resolution via product page](#)Caption: Workflow for handling and disposal of 4-Hydroxy(carboxy- ^{13}C)benzoic acid.

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